

# 2-(4-Cyclohexylphenoxy)ethanol (CAS: 1020-00-4): A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(4-Cyclohexylphenoxy)ethanol

Cat. No.: B085848

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **2-(4-Cyclohexylphenoxy)ethanol**, a chemical compound identified by the CAS number 1020-00-4. Despite a comprehensive search of scientific literature and chemical databases, detailed technical data regarding its physicochemical properties, toxicological profile, specific applications, and biological activity remains limited in publicly accessible resources. This document presents the available information and highlights areas where data is currently unavailable.

## Physicochemical Properties

Quantitative physicochemical data for **2-(4-Cyclohexylphenoxy)ethanol** is not readily available in the searched scientific literature. The following table summarizes the basic identification information.

Property	Value	Source
CAS Number	1020-00-4	[1]
Chemical Name	2-(4-Cyclohexylphenoxy)ethanol	
Synonyms	Ethanol, 2-(4-cyclohexylphenoxy)-; (2-Hydroxy-aethyl)-(4-cyclohexyl-phenyl)-aether; 2-(p-Cyclohexyl-phenoxy)ethanol	[1]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub>	Inferred from structure
Molecular Weight	220.31 g/mol	Inferred from structure

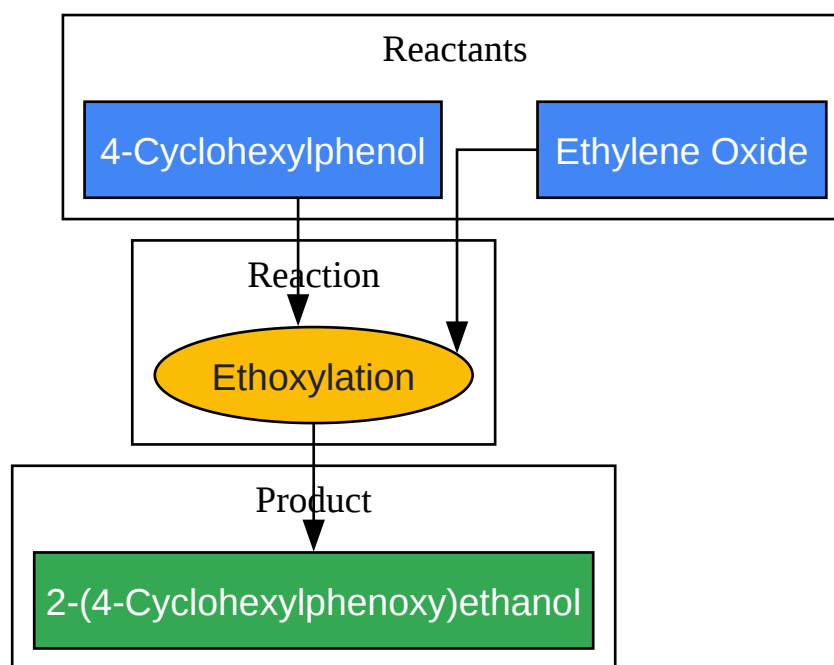
## Toxicological and Safety Data

Detailed toxicological studies providing quantitative data such as LD50 values for oral, dermal, or inhalation routes of exposure for **2-(4-Cyclohexylphenoxy)ethanol** could not be located. General hazard information is also not available. For safe handling of this and any chemical, it is recommended to consult a comprehensive Safety Data Sheet (SDS) from a commercial supplier.

## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(4-Cyclohexylphenoxy)ethanol** is not described in the available literature. However, general synthetic routes for similar phenoxyethanol derivatives can be inferred. For instance, a common method for preparing such compounds is the ethoxylation of the corresponding phenol. In the case of **2-(4-Cyclohexylphenoxy)ethanol**, this would involve the reaction of 4-cyclohexylphenol with ethylene oxide.

A potential synthetic pathway is illustrated below. This diagram represents a logical chemical relationship rather than a documented experimental workflow.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-(4-Cyclohexylphenoxy)ethanol**.

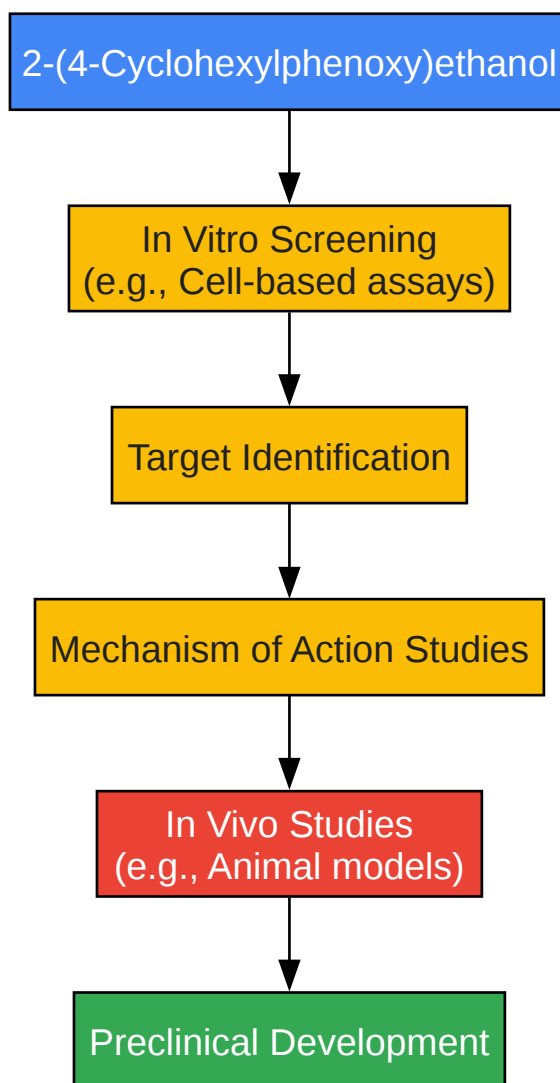
## Applications and Research

There is a lack of specific information regarding the research and industrial applications of **2-(4-Cyclohexylphenoxy)ethanol** in the reviewed literature. While related phenoxyethanol compounds find use as solvents, preservatives, and in the synthesis of pharmaceuticals and fragrances, the specific utility of the cyclohexyl derivative is not documented.

## Biological Activity and Signaling Pathways

No studies detailing the biological activity, mechanism of action, or interaction of **2-(4-Cyclohexylphenoxy)ethanol** with any signaling pathways were identified. The general biological effects of ethanol are well-documented and involve interactions with various neurotransmitter systems and cellular signaling cascades. However, it is crucial to note that the addition of the 4-cyclohexylphenoxy group would significantly alter the molecule's properties, and its biological effects cannot be extrapolated from those of simple ethanol.

The following diagram illustrates a generalized workflow for investigating the potential biological activity of a novel compound like **2-(4-Cyclohexylphenoxy)ethanol**.



[Click to download full resolution via product page](#)

Caption: General workflow for drug discovery and development.

In conclusion, **2-(4-Cyclohexylphenoxy)ethanol** is a defined chemical entity for which detailed scientific characterization and application data are not widely available in the public domain. Further research is required to elucidate its physicochemical properties, toxicological profile, and potential applications in science and industry.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethanol,2-(2-ethoxyethoxy)-, 2"-(C11-15-sec-alkyloxy) derivs., hydrogen phosphates,potassium salts,ETHANOL,2-(2-ETHOXYETHOXY)-,PHOSPHONATE,SODIUM SALT Suppliers & Manufacturers [chemicalregister.com]
- To cite this document: BenchChem. [2-(4-Cyclohexylphenoxy)ethanol (CAS: 1020-00-4): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085848#2-4-cyclohexylphenoxy-ethanol-cas-number-1020-00-4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)